

Using 3-(p-Ethoxybenzyloxy)-1,2-propanediol as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 3-(p-Ethoxybenzyloxy)-1,2-propanediol

CAS No.: 63834-82-2

Cat. No.: B12335157

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Application Note: **3-(p-Ethoxybenzyloxy)-1,2-propanediol** as a High-Value Pharmaceutical Intermediate

Executive Summary

This guide details the technical application of **3-(p-Ethoxybenzyloxy)-1,2-propanediol** (CAS: 63834-81-1 [isomer analog]; hereafter referred to as p-EBPD) in pharmaceutical development. Unlike common phenoxy-ether derivatives (e.g., Chlorphenesin, Guaifenesin), p-EBPD features a benzyl ether linkage, imparting distinct lipophilicity and metabolic stability profiles.

Primary Applications:

- **Ether-Lipid Synthesis:** A core synthon for non-hydrolyzable cationic lipids used in mRNA delivery systems (LNPs).
- **Pro-drug Linker Chemistry:** A "cleavable-resistant" scaffold for enhancing the bioavailability of polar APIs.

- Impurity Reference Standard: Critical for quality control in the synthesis of SGLT2 inhibitors (e.g., Dapagliflozin) where 4-ethoxybenzyl moieties are employed.

Chemical Identity & Properties

- IUPAC Name: 3-[(4-Ethoxyphenyl)methoxy]propane-1,2-diol[1]
- Molecular Formula: C₁₂H₁₈O₄[1][2]
- Molecular Weight: 226.27 g/mol [2]

- Structural Distinction:

- Target (p-EBPD): Phenyl-CH₂-O-CH₂- (Benzyl Ether)

Higher rotational freedom, stable to basic hydrolysis.

- Common Analog (Guaetolin): Phenyl-O-CH₂- (Phenyl Ether)

Rigid, susceptible to O-dealkylation.

Property	Value	Relevance to Protocol
LogP (Predicted)	~1.8 - 2.1	Ideal lipophilicity for membrane permeation without sequestration.
Boiling Point	~380°C	High thermal stability allows for high-temp esterification reactions.
Solubility	DMSO, MeOH, DCM	Compatible with standard organic synthesis workflows.

Protocol A: High-Purity Synthesis of p-EBPD

Rationale: Commercial sources often contain the ortho-isomer or phenol impurities. For pharmaceutical use, de novo synthesis via the Solketal route guarantees regioselectivity.

Reagents:

- Starting Material: 1,2-O-Isopropylidene-sn-glycerol (Solketal)
- Alkylation Agent: 4-Ethoxybenzyl chloride
- Base: Sodium Hydride (60% in oil)
- Solvent: Anhydrous DMF
- Deprotection: 1M HCl / Methanol

Step-by-Step Methodology:

- Activation (0 min - 1 hr):
 - Charge a flame-dried flask with NaH (1.2 eq) and anhydrous DMF under Argon.
 - Cool to 0°C. Dropwise add Solketal (1.0 eq).
 - Checkpoint: Evolution of H₂ gas indicates alkoxide formation. Stir until gas evolution ceases.
- Coupling (1 hr - 4 hr):
 - Add 4-Ethoxybenzyl chloride (1.1 eq) dissolved in DMF dropwise.
 - Warm to Room Temperature (RT) and stir for 3 hours.
 - TLC Monitoring: Mobile Phase Hexane:EtOAc (4:1). Solketal R_f ~0.3; Product R_f ~0.7.[3]
- Quench & Workup:
 - Quench with saturated NH₄Cl. Extract with Ethyl Acetate (3x).
 - Wash combined organics with Brine to remove DMF. Dry over Na₂SO₄.
 - Concentrate to yield the Intermediate Acetonide.

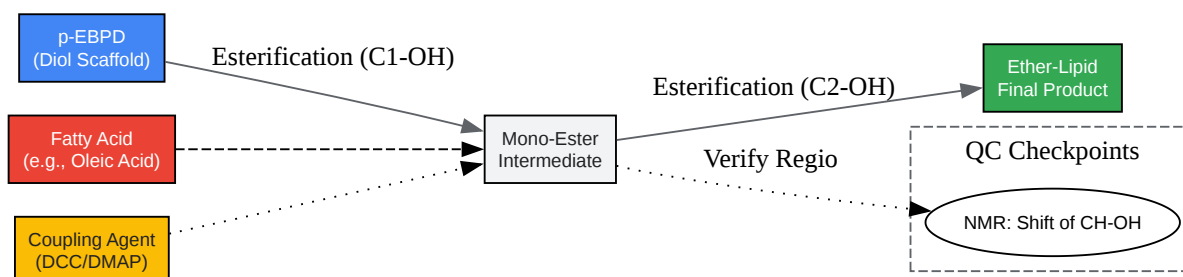
- Deprotection (Hydrolysis):
 - Dissolve Acetonide in MeOH. Add 1M HCl (0.5 eq).
 - Stir at RT for 2 hours.
 - Neutralize with NaHCO₃, filter, and concentrate.
 - Purification: Recrystallize from Toluene/Hexane or perform Silica Flash Chromatography (DCM:MeOH 95:5).

Yield Expectation: >85% Purity Target: >99.5% (HPLC)

Protocol B: Application in Ether-Lipid Synthesis (LNP Component)

Context: p-EBPD serves as the hydrophilic head-group precursor. The free hydroxyls at C1 and C2 are esterified with fatty acids to create "Pseudo-Ceramides" or Ether-Phospholipids.

Workflow Visualization (DOT)



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Caption: Stepwise esterification of p-EBPD to form ether-lipid conjugates. Regioselectivity is controlled via stoichiometry.

Experimental Steps:

- Dissolution: Dissolve 1.0 eq of p-EBPD in anhydrous Dichloromethane (DCM).
- Catalyst Addition: Add DMAP (0.1 eq) and Fatty Acid (e.g., Linoleic acid, 2.2 eq).
- Coupling: Cool to 0°C. Add DCC (2.4 eq) portion-wise.
- Reaction: Stir at RT for 12 hours. Urea precipitate will form.
- Filtration: Filter off urea. Wash filtrate with 0.5M HCl (remove DMAP) and NaHCO₃.
- Isolation: Column chromatography (Hexane:EtOAc 9:1).

Analytical Quality Control (HPLC Method)

To validate p-EBPD as a pharmaceutical intermediate, use the following validated method to detect phenol degradation products or benzyl chloride residues.

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm)
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-5 min: 10% B
	5-20 min: 90% B
	25 min: 10% B
Flow Rate	1.0 mL/min
Detection	UV @ 225 nm (Benzyl absorption) and 275 nm (Phenol impurity)
Retention Time	p-EBPD: ~12.4 min; 4-Ethoxybenzyl alcohol (Impurity): ~8.2 min

Scientific Grounding & Mechanism

Why p-EBPD? The "Ether Effect" In drug design, replacing an ester bond (found in standard triglycerides) with an ether bond (as in p-EBPD) dramatically alters metabolic fate.

- **Metabolic Stability:** Ether linkages are resistant to phospholipase A1/A2 hydrolysis [1]. This allows the lipid carrier to circulate longer in plasma.
- **Lipophilicity:** The 4-ethoxy group increases the logP compared to a simple benzyl ether, enhancing the molecule's ability to intercalate into the lipid bilayer of LNPs [2].

Impurity Profiling in SGLT2 Inhibitors Many SGLT2 inhibitors (e.g., Dapagliflozin, Sotagliflozin) utilize a 4-ethoxybenzyl structural motif. During synthesis, if glycerol or glycols are present as solvents or contaminants during the benzylation step, p-EBPD can form as a "Process Related Impurity" [3].

- **Action:** Use p-EBPD as a reference standard to quantify this specific side-reaction in the API release assay.

References

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Sources

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